

Safety and handling of 3-Fluoro-o-xylene MSDS

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Compound of Interest

Compound Name: 3-Fluoro-o-xylene

Cat. No.: B1295157

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An in-depth technical guide on the safety and handling of **3-Fluoro-o-xylene** is presented for researchers, scientists, and drug development professionals. This document provides a comprehensive overview of the compound's hazards, safe handling procedures, and emergency response protocols, with quantitative data summarized for clarity and key procedures visualized.

Chemical Identification and Properties

3-Fluoro-o-xylene, also known as 1-Fluoro-2,3-dimethylbenzene, is a fluorinated aromatic hydrocarbon. Its fundamental identification and physical properties are summarized below.

Identifier	Value	Source
Chemical Name	3-Fluoro-o-xylene	
Synonyms	1-Fluoro-2,3-dimethylbenzene	
CAS Number	452-64-2	
Molecular Formula	C ₈ H ₉ F	
Molecular Weight	124.16 g/mol	
Appearance	Colorless liquid	
Boiling Point	145-146 °C (293-294.8 °F)	
Flash Point	33 °C (91.4 °F) - closed cup	
Density	1.002 g/cm ³	

Hazard Identification and Classification

3-Fluoro-o-xylene is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Hazard Category
Flammable liquids	Category 3
Skin corrosion/irritation	Category 2
Serious eye damage/eye irritation	Category 2A
Specific target organ toxicity — single exposure (Respiratory system)	Category 3

Signal Word: Warning

Hazard Statements:

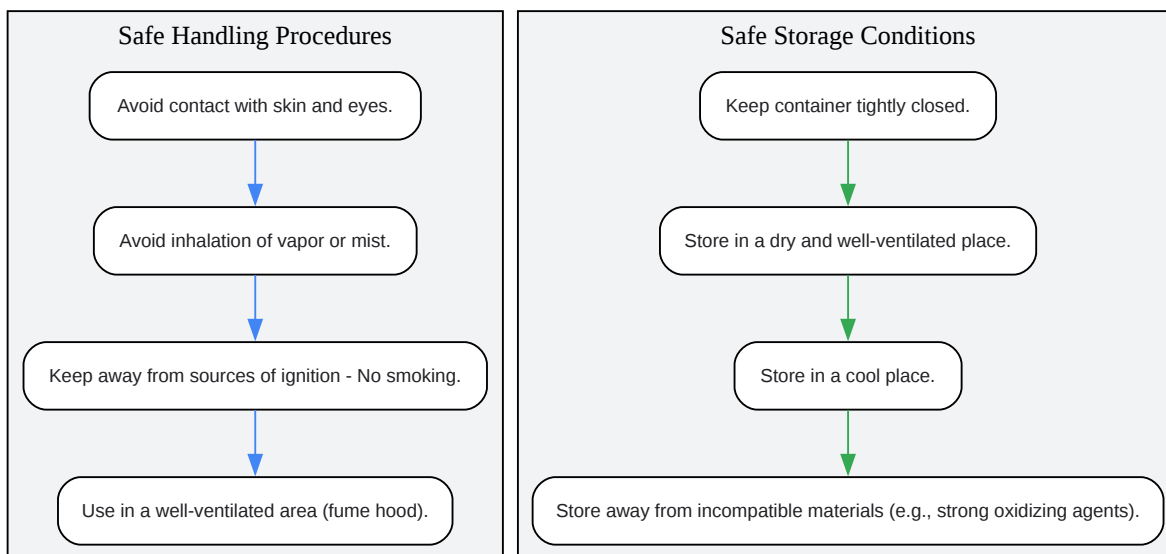
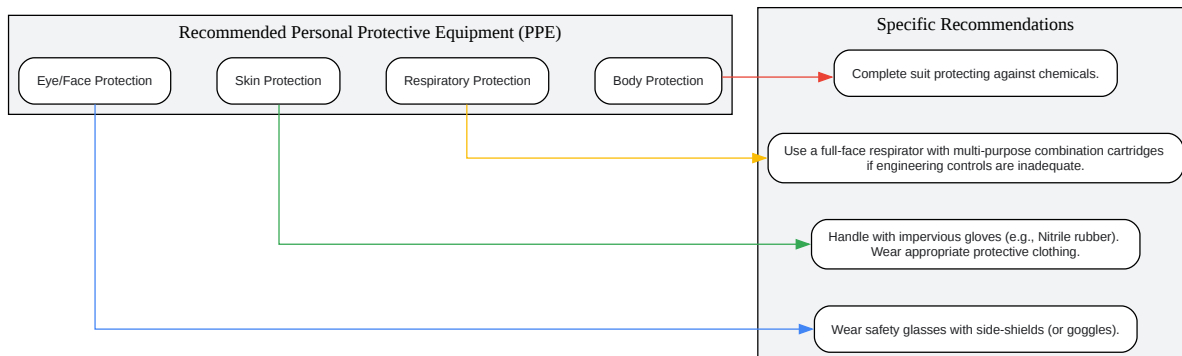
- H226: Flammable liquid and vapor.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

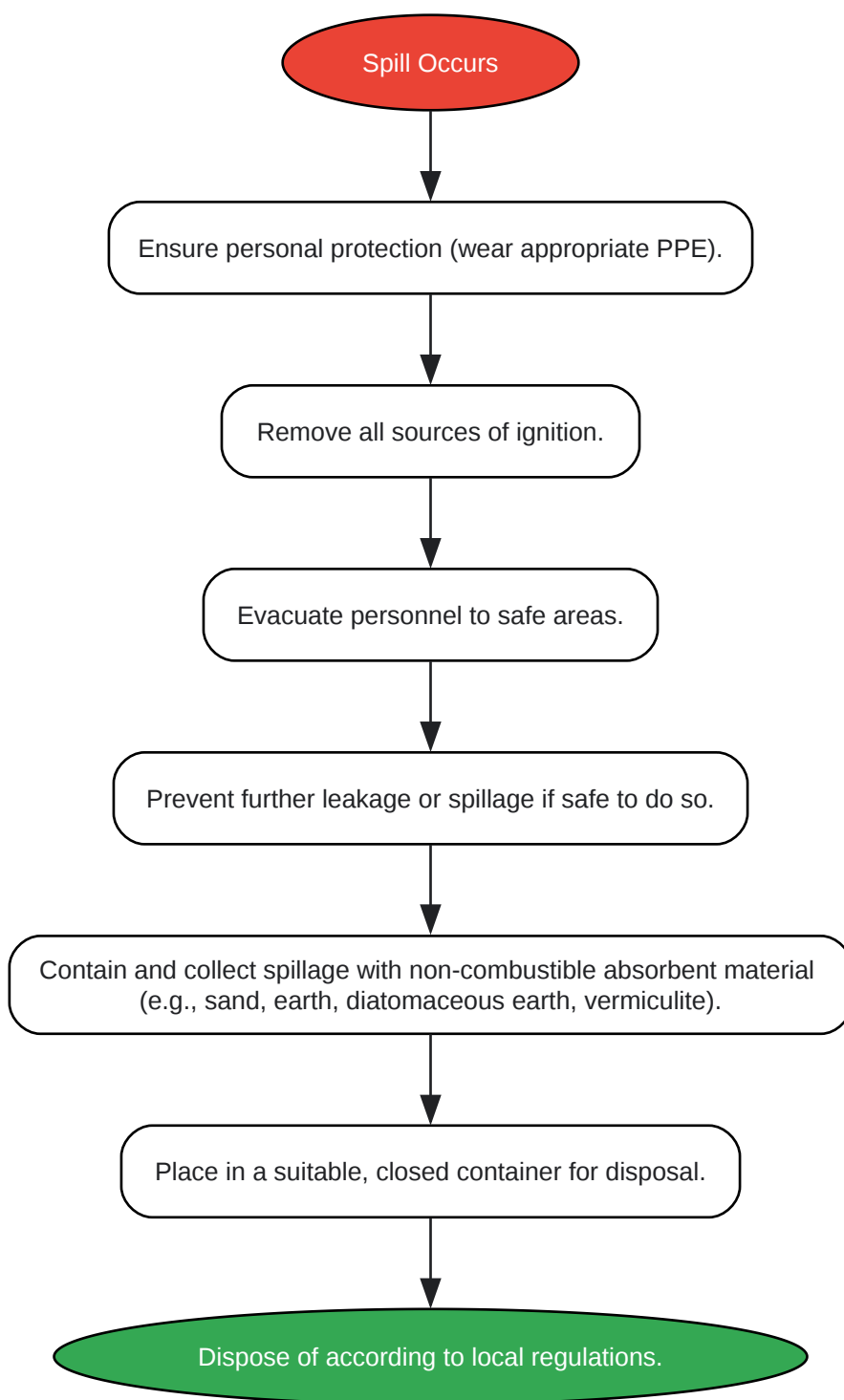
Safe Handling and Storage

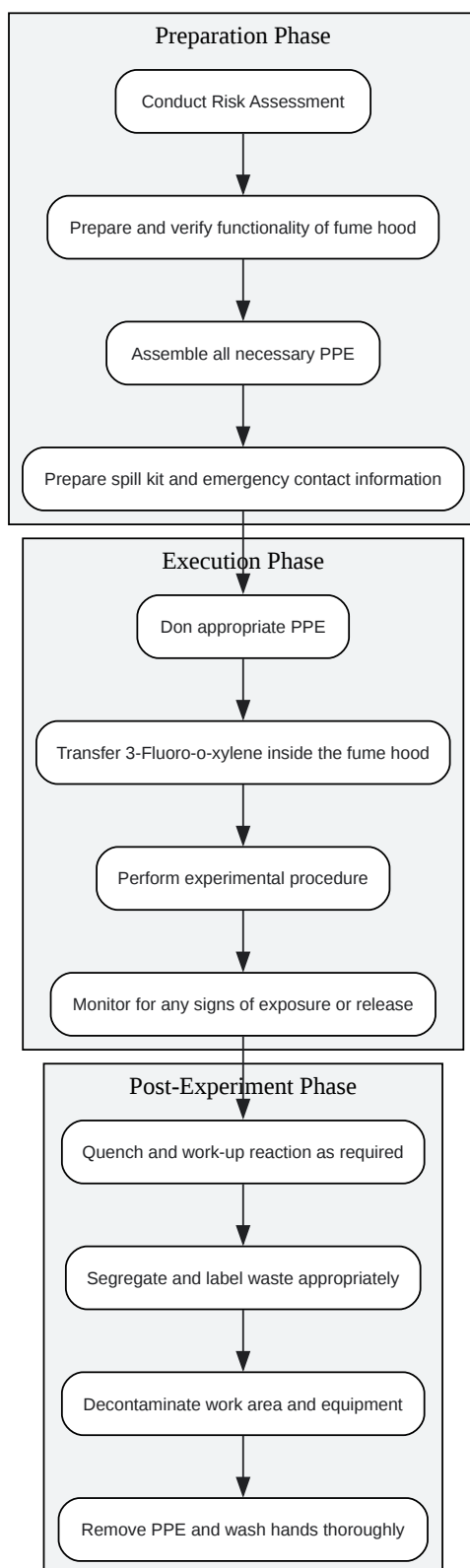
Proper handling and storage procedures are critical to minimize the risks associated with **3-Fluoro-o-xylene**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following diagram outlines the recommended PPE.







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